

Technical Support Center: CVT-10216 Stability and Storage

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Compound of Interest

Compound Name: CVT-10216

Cat. No.: B1669351

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This technical support resource provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **CVT-10216**. Adherence to these guidelines is critical for ensuring the integrity and activity of the compound in experimental settings.

Frequently Asked Questions (FAQs)

Q1: How should solid **CVT-10216** be stored for long-term use?

For long-term storage, solid **CVT-10216** should be kept in a dry, dark environment at -20°C.^[1] Under these conditions, the compound is stable for at least two to four years.^{[1][2][3]} For short-term storage, such as a few days to weeks, it can be stored at 0-4°C.^[1]

Q2: What is the recommended procedure for preparing a stock solution of **CVT-10216**?

It is recommended to prepare a stock solution in a suitable solvent such as DMSO.^{[1][2][3]} Due to the hygroscopic nature of DMSO, which can affect solubility, it is crucial to use fresh, anhydrous DMSO.^[2] To aid dissolution, techniques such as warming the solution to 37°C and using an ultrasonic bath can be employed.^[4]

Q3: How should I store stock solutions of **CVT-10216**?

Stock solutions of **CVT-10216** should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound.^{[2][4]} For optimal stability,

these aliquots should be stored at -80°C and are typically stable for up to 6 months.^[4]^[5] If stored at -20°C, the stock solution should be used within one month.^[4]^[5]

Q4: Is **CVT-10216** soluble in aqueous solutions?

CVT-10216 is insoluble in water.^[2] However, it is soluble in organic solvents such as DMSO, DMF, and a 1:1 solution of DMF:PBS (pH 7.2).^[3]

Q5: How should I handle the shipment of **CVT-10216**?

CVT-10216 is typically shipped at ambient temperature as a non-hazardous chemical.^[1] The compound is stable for a few weeks under these conditions, which is sufficient for shipping and customs processing.^[1] Some suppliers may ship evaluation sample solutions on blue ice.^[4]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty dissolving solid CVT-10216	Incomplete dissolution due to solvent quality or technique.	Use fresh, anhydrous DMSO as hygroscopic DMSO can reduce solubility.[2] Warm the solution to 37°C and use sonication to aid dissolution.[4]
Precipitate observed in stock solution after thawing	The compound may have come out of solution during freezing or storage.	Before use, warm the thawed aliquot to 37°C and vortex to ensure the compound is fully redissolved.
Inconsistent experimental results	Potential degradation of CVT-10216 due to improper storage or handling.	Ensure that stock solutions are properly aliquoted and stored at -80°C to avoid repeated freeze-thaw cycles.[2][4] Use a fresh aliquot for each experiment. Verify the age of the stock solution and prepare a fresh one if it has been stored beyond the recommended period.
Working solution appears cloudy	Poor solubility in the final aqueous buffer.	CVT-10216 has limited aqueous solubility. When preparing working solutions for in vivo or in vitro assays, ensure the final concentration of the organic solvent (e.g., DMSO) is compatible with your experimental system and does not cause precipitation. It may be necessary to use a co-solvent system as recommended by some suppliers for in vivo studies.[2]

Data Summary

Storage Conditions

Form	Temperature	Duration	Notes
Solid Powder	-20°C	≥ 4 years[3]	Store in a dry, dark place.[1]
0 - 4°C	Days to weeks[1]	For short-term storage.	
Stock Solution in Solvent	-80°C	6 months[4][5]	Recommended for long-term storage of solutions.
-20°C	1 month[2][4][5]	Suitable for shorter-term storage.	

Solubility

Solvent	Concentration
DMSO	20 mg/mL[3][5] to 93 mg/mL[2]
DMF	25 mg/mL[3][5]
DMF:PBS (pH 7.2) (1:1)	0.5 mg/mL[3]
Ethanol	Insoluble[2]
Water	Insoluble[2]

Experimental Protocols

Preparation of CVT-10216 Stock Solution (10 mM in DMSO)

Materials:

- **CVT-10216** solid powder (Molecular Weight: 465.48 g/mol)

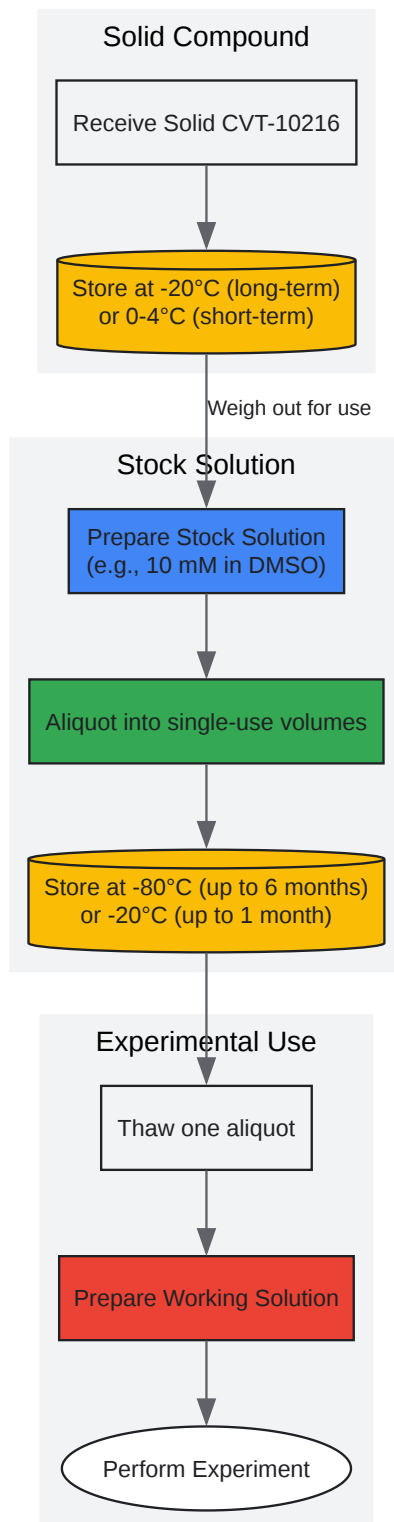
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Sonicator (optional)
- Water bath set to 37°C (optional)

Procedure:

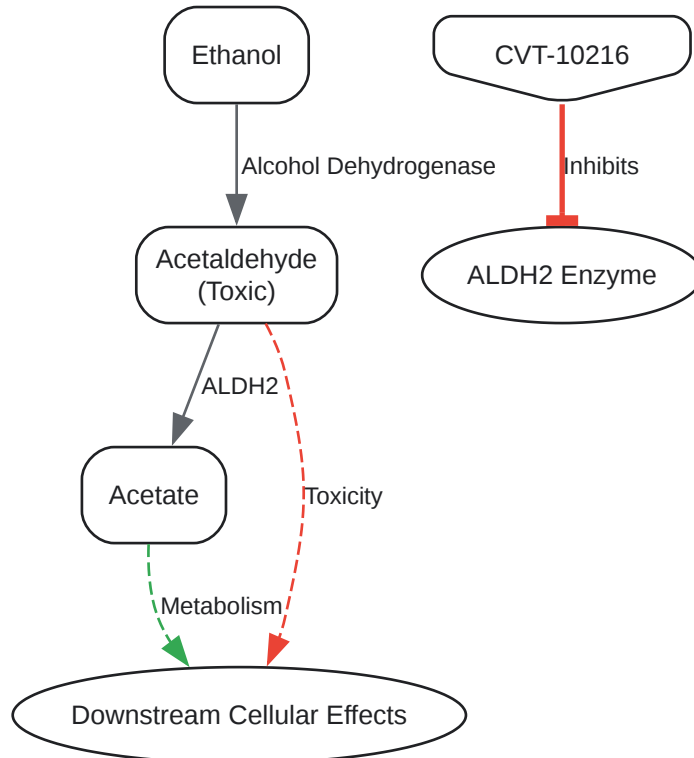
- Equilibrate the vial of solid **CVT-10216** to room temperature before opening to prevent moisture condensation.
- Calculate the required mass of **CVT-10216** to prepare the desired volume of a 10 mM stock solution. For example, to prepare 1 mL of a 10 mM solution, weigh out 4.65 mg of **CVT-10216**.
- Add the appropriate volume of fresh, anhydrous DMSO to the solid **CVT-10216**.
- Vortex the solution thoroughly until the solid is completely dissolved.
- If dissolution is slow, warm the tube in a 37°C water bath for a few minutes and/or place it in an ultrasonic bath.^[4]
- Once the solid is fully dissolved, aliquot the stock solution into single-use volumes in sterile cryovials.
- Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -80°C for long-term storage (up to 6 months).^{[4][5]}

Visualizations

CVT-10216 Handling and Storage Workflow

[Click to download full resolution via product page](#)Caption: Workflow for handling and storing **CVT-10216**.

Simplified Signaling Pathway of CVT-10216 Action



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Caption: Inhibition of ALDH2 by **CVT-10216**.

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